

Application Notes and Protocols: Antibacterial Agent 141 (Helvolic Acid) in Agricultural Research

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Compound of Interest

Compound Name: Antibacterial agent 141

Cat. No.: B12394150

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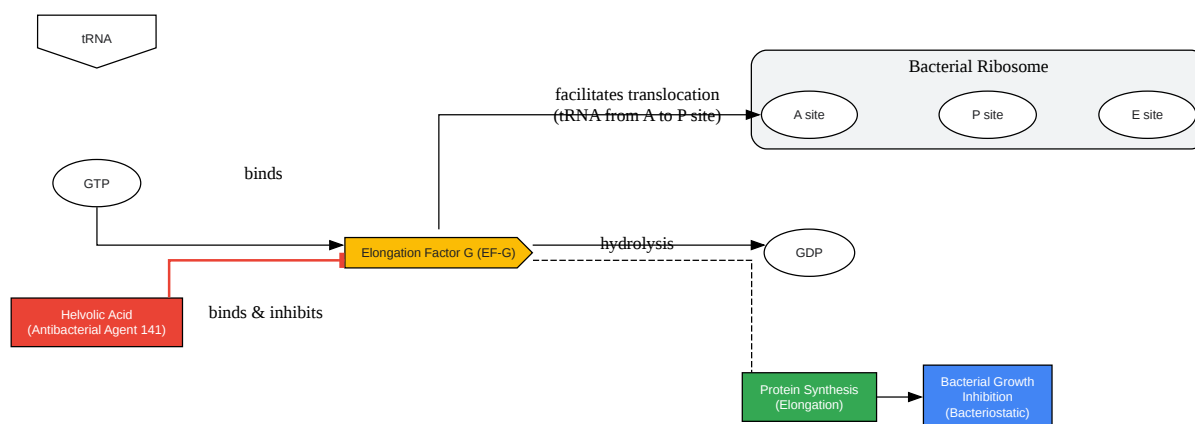
For Researchers, Scientists, and Drug Development Professionals

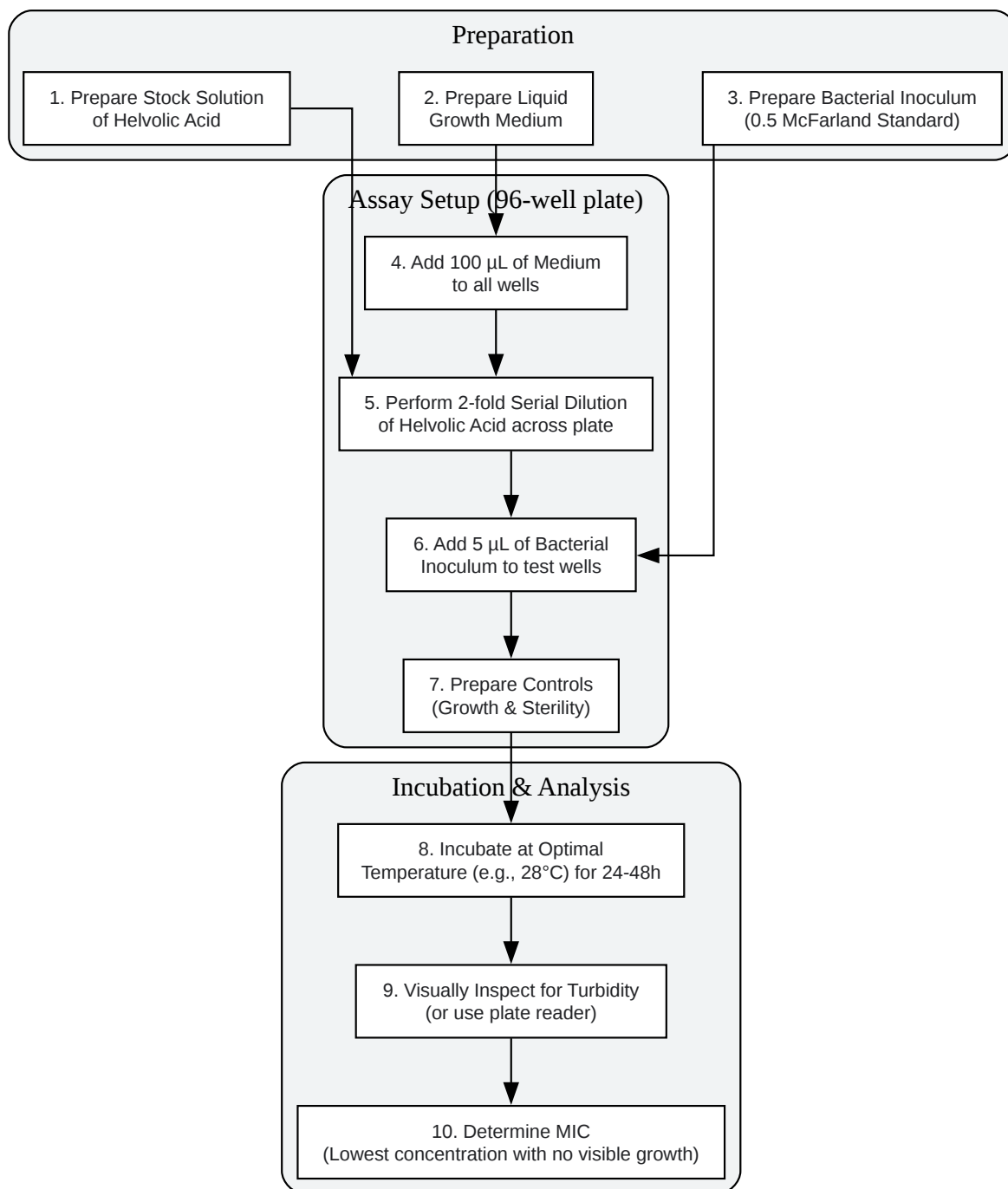
Introduction

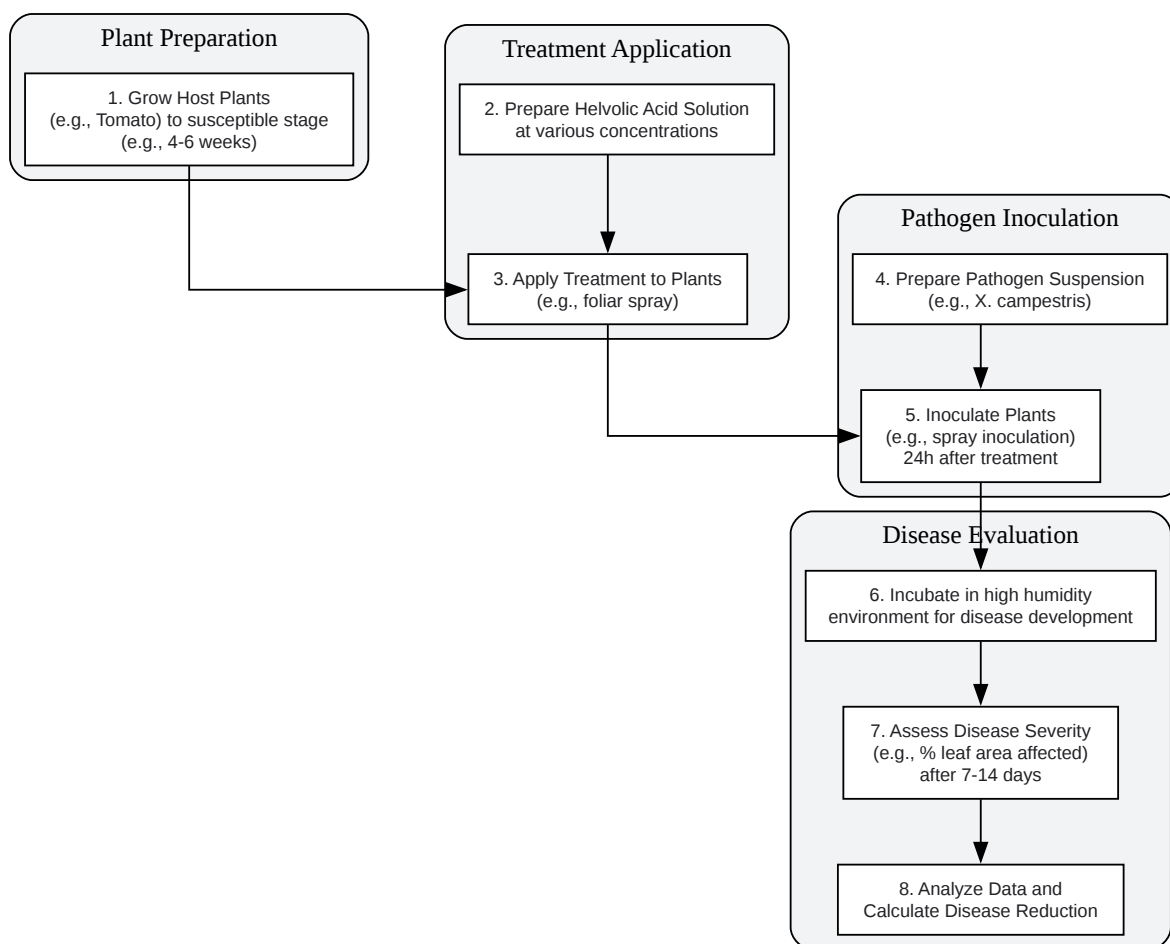
Antibacterial agent 141, identified as Helvolic Acid, is a nortriterpenoid antibiotic belonging to the fusidane class of natural products.[1] Originally isolated from fungi such as *Aspergillus fumigatus*, it has demonstrated significant bacteriostatic activity, particularly against Gram-positive bacteria.[1][2] Emerging research has highlighted its potential in agricultural applications for the management of economically important plant pathogenic bacteria. This document provides detailed application notes, quantitative data, and experimental protocols for the use of Helvolic Acid in agricultural research.

Mechanism of Action

Helvolic Acid exhibits a bacteriostatic mode of action, meaning it inhibits the growth and reproduction of bacteria without killing them.[1][3] Its primary mechanism is the inhibition of protein synthesis. Like its structural analog fusidic acid, Helvolic Acid is believed to target a key component of the bacterial translation machinery, likely an elongation factor (such as EF-G or EF-2 in archaea).[4][5][6] By binding to this factor, it prevents the translocation step of protein synthesis on the ribosome, thereby halting the production of essential proteins and arresting bacterial growth.[6] This mode of action is distinct from many commonly used antibiotics, which reduces the likelihood of cross-resistance.[2]







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References

- 1. thaiscience.info [thaiscience.info]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. researchgate.net [researchgate.net]
- 5. Fusidic and helvolic acid inhibition of elongation factor 2 from the archaeon Sulfolobus solfataricus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Production of Helvolic Acid in Metarhizium Contributes to Fungal Infection of Insects by Bacteriostatic Inhibition of the Host Cuticular Microbiomes - PMC [pmc.ncbi.nlm.nih.gov]
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